

A Technical Guide to the Toxicological Profile and Safety Assessment of N-Desmethysibutramine

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Compound of Interest

Compound Name: *N-Desmethysibutramine*

Cat. No.: *B128398*

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Abstract

N-Desmethysibutramine, the primary active metabolite of the withdrawn anti-obesity drug sibutramine, is a potent monoamine reuptake inhibitor. Its pharmacological activity is intrinsically linked to the therapeutic and toxicological effects observed with its parent compound. This technical guide provides a comprehensive overview of the toxicological profile and safety assessment of **N-desmethysibutramine**, drawing heavily on data from studies of sibutramine. It covers mechanism of action, pharmacokinetics, and key toxicological endpoints including cardiovascular toxicity, hepatotoxicity, and genotoxicity. This document is intended to serve as a resource for researchers, scientists, and drug development professionals involved in the study of pharmacologically active compounds and their metabolites.

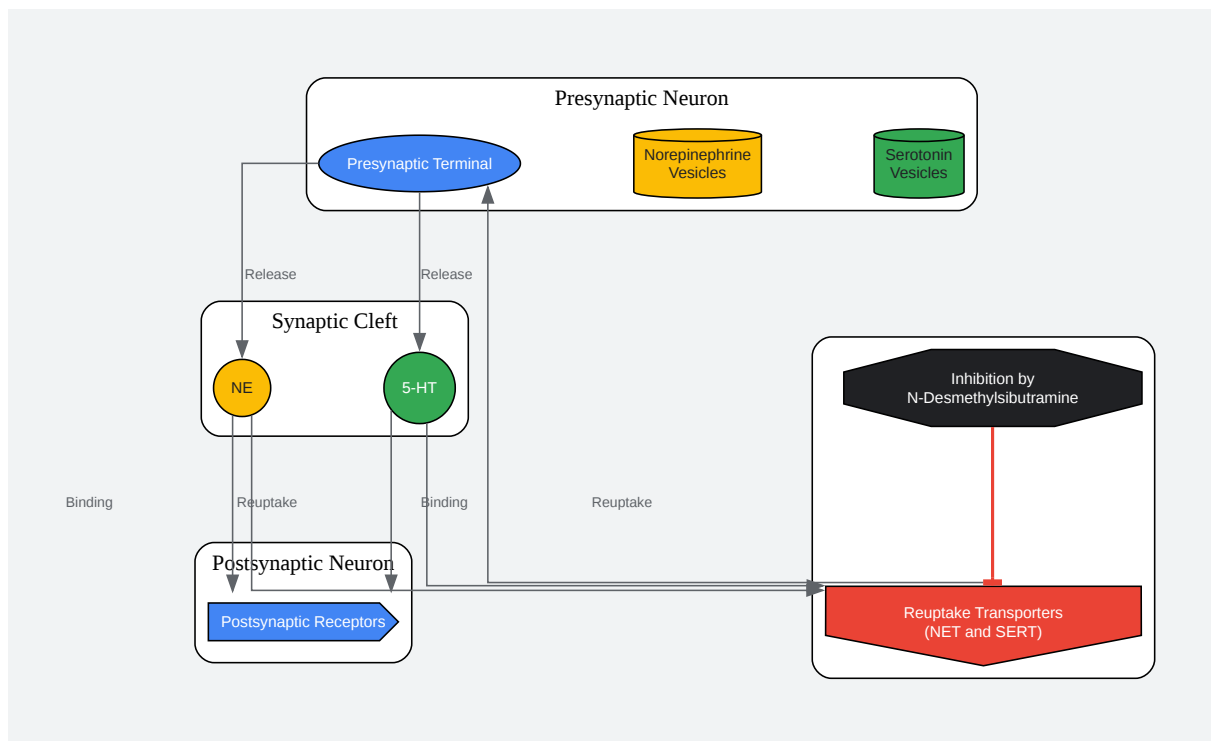
Introduction

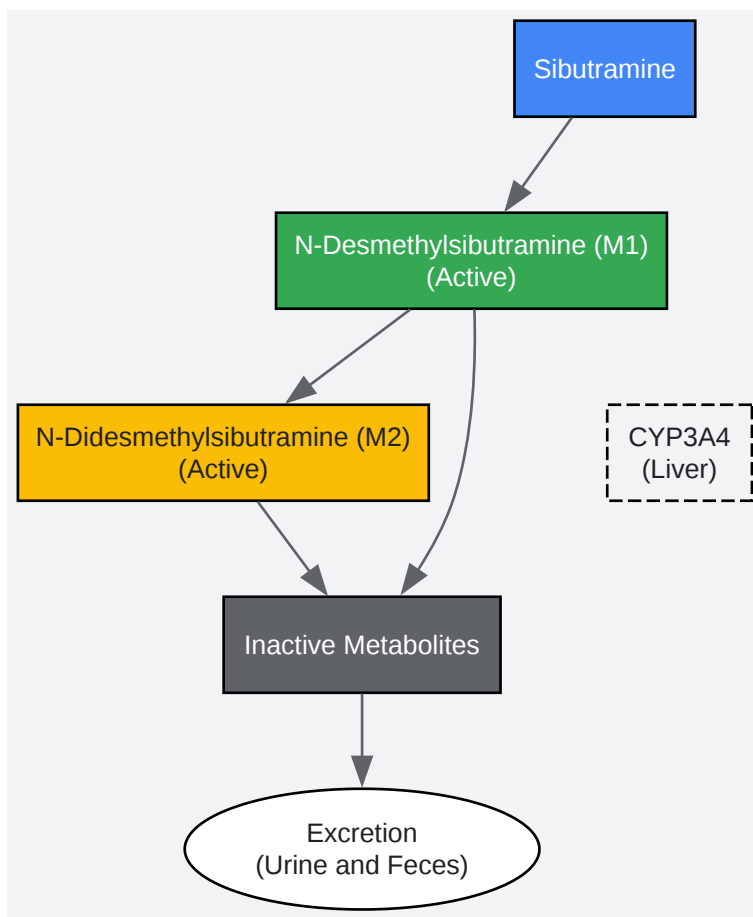
N-Desmethysibutramine (also known as norsibutramine) is the more pharmacologically potent N-demethylated metabolite of sibutramine.[1][2] Sibutramine was formerly marketed as an appetite suppressant for the management of obesity but was withdrawn from the market in many countries in 2010 due to an increased risk of serious cardiovascular events.[3][4] **N-Desmethysibutramine**, along with its parent compound, has been identified as an undeclared adulterant in some herbal weight-loss supplements, posing a significant public health risk.[4][5]

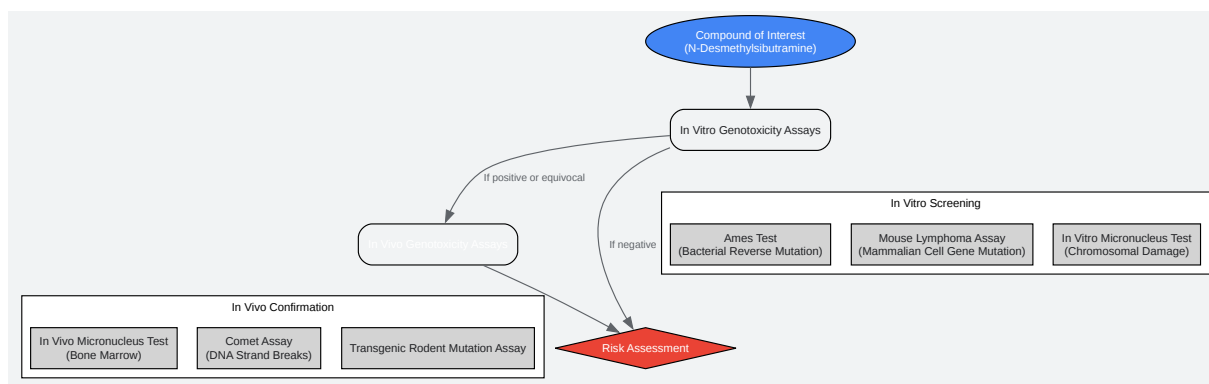
[6] A thorough understanding of its toxicological profile is therefore critical for regulatory assessment and for ensuring consumer safety.

Mechanism of Action

N-Desmethysibutramine exerts its pharmacological effects primarily by inhibiting the reuptake of norepinephrine (NE) and serotonin (5-HT) at the synaptic cleft.[7] It has a lesser effect on dopamine reuptake.[8] This inhibition leads to increased levels of these neurotransmitters in the brain, which is thought to enhance satiety and reduce appetite.[1][8] **N-Desmethysibutramine** is a more potent monoamine reuptake inhibitor than sibutramine itself.
[2]







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